

Commercial availability of O-Desisobutyl-O-n-propyl Febuxostat reference standard

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Compound of Interest

Compound Name: *O-Desisobutyl-O-n-propyl Febuxostat*
Cat. No.: *B1460578*

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O-Desisobutyl-O-n-propyl Febuxostat Reference Standard: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and analytical characterization of the **O-Desisobutyl-O-n-propyl Febuxostat** reference standard. This compound is a known impurity of Febuxostat, a potent non-purine selective inhibitor of xanthine oxidase used in the management of hyperuricemia and gout. The availability of high-purity reference standards for impurities is critical for the development, validation, and quality control of analytical methods for active pharmaceutical ingredients (APIs).

Commercial Availability

The **O-Desisobutyl-O-n-propyl Febuxostat** reference standard is commercially available from several specialized suppliers of pharmaceutical impurities and reference materials.

Researchers can procure this standard from vendors such as LGC Standards, Chemicea, and MedChemExpress.^[1] It is typically supplied as a solid with purity specifications suitable for use as a reference material in analytical assays. The compound is also known by its chemical name, 2-(3-cyano-4-propoxyphenyl)-4-methylthiazole-5-carboxylic acid, and is sometimes referred to as Febuxostat Related Compound E.^{[2][3]}

Physicochemical and Analytical Data

A Certificate of Analysis (CoA) accompanies the reference standard, providing key quantitative data. While a specific CoA for this compound was not publicly available, the following table summarizes the typical data provided for such a reference standard, based on available information for related compounds and supplier specifications.[\[4\]](#)[\[5\]](#)[\[6\]](#)

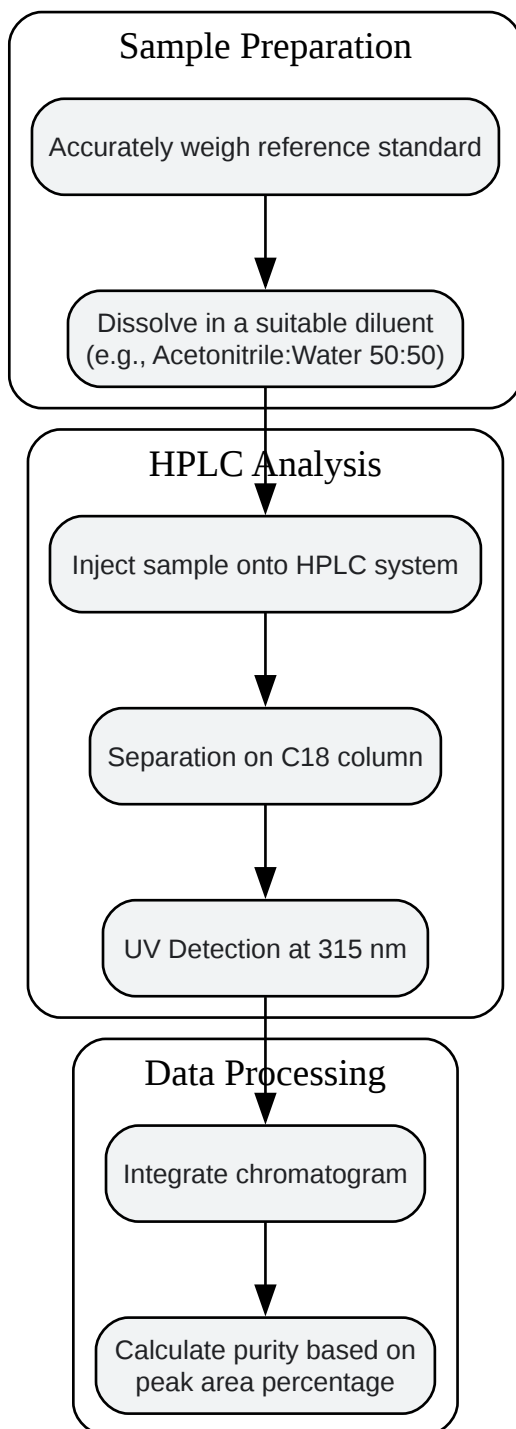
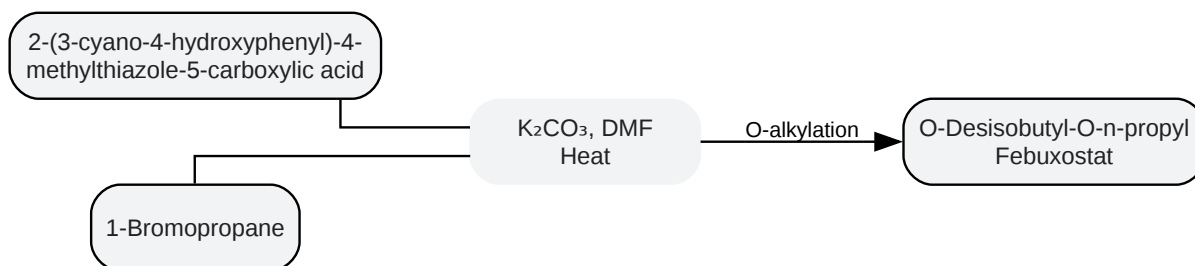
Parameter	Specification	Method
Appearance	White to Off-White Solid	Visual
Identity	Conforms to structure	¹ H NMR, Mass Spectrometry
Purity (by HPLC)	≥ 95%	HPLC
Molecular Formula	C ₁₅ H ₁₄ N ₂ O ₃ S	-
Molecular Weight	302.35 g/mol	-
CAS Number	1530308-87-2	-
Storage	2-8°C, protected from light	-

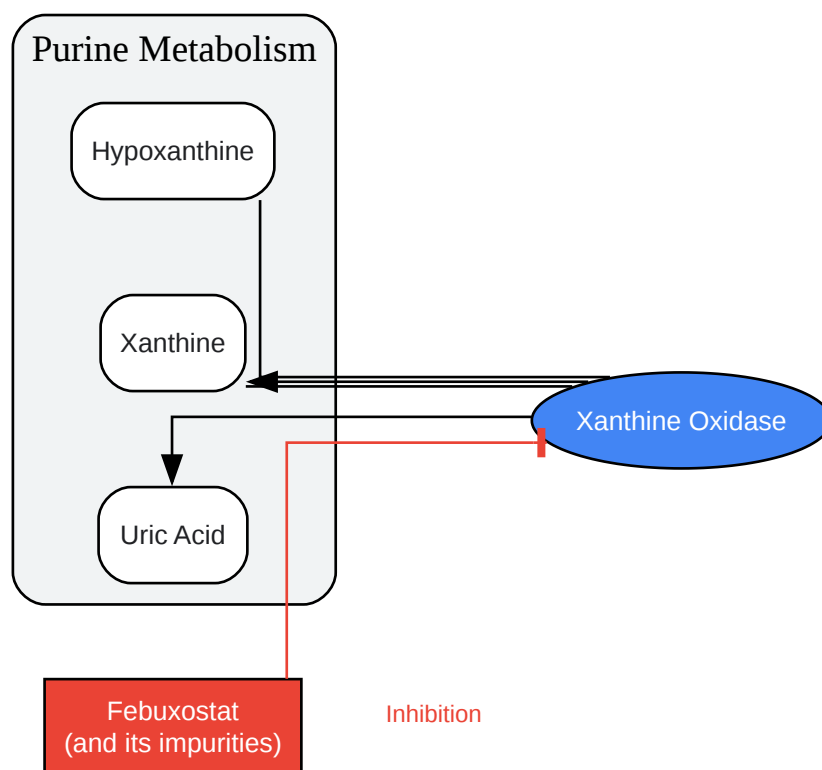
Experimental Protocols

Synthesis of O-Desisobutyl-O-n-propyl Febuxostat

The synthesis of **O-Desisobutyl-O-n-propyl Febuxostat** can be achieved by adapting procedures described for the synthesis of Febuxostat and its process-related impurities. The following is a representative synthetic protocol based on available literature.

Reaction Scheme:





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References

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- 3. Febuxostat Related Compound E United States Pharmacopeia (USP) Reference Standard | Sigma-Aldrich [sigmaaldrich.com]
- 4. Febuxostat Impurities | SynZeal [synzeal.com]
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